

Application Note: 2-Methoxy-4-(methylsulfanyl)butanoic Acid as a Chiral Building Block

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Compound of Interest

Compound Name: 2-Methoxy-4-(methylsulfanyl)butanoic acid

CAS No.: 652968-10-0

Cat. No.: B1659466

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Executive Summary

2-Methoxy-4-(methylsulfanyl)butanoic acid (CAS 652968-10-0), the

-methoxy ether analogue of Methionine (and the O-methyl derivative of the hydroxy-analogue HMTBA), represents a specialized chiral building block for medicinal chemistry. Unlike its parent amino acid (Methionine) or its hydroxy-analogue (HMTBA), this compound offers a unique H-bond acceptor-only motif at the

-position, significantly altering the solvation shell and metabolic stability of the resulting pharmacophore.

This guide details the protocols for utilizing this scaffold to introduce the methionine side-chain (thioether) with altered backbone physicochemical properties. It is particularly valuable in Fragment-Based Drug Discovery (FBDD) and Peptidomimetic Engineering, where replacing the labile

-amino group with a stable ether linkage can prevent enzymatic degradation by aminopeptidases.

Technical Profile & Physicochemical Properties

Before initiating synthesis, it is critical to understand the distinct properties of the methoxy-variant compared to Methionine.

Property	Methionine (Ref)	HMTBA (Hydroxy Analog)	2-Methoxy Analog
Functional Group ()	Primary Amine (-NH)	Hydroxyl (-OH)	Methoxy Ether (-OCH)
H-Bonding	Donor & Acceptor	Donor & Acceptor	Acceptor Only
pKa (Carboxyl)	~2.28	~3.5	~3.6 (Predicted)
LogP (Lipophilicity)	-1.87	-0.65	~0.1 (More Lipophilic)
Metabolic Stability	Susceptible to oxidases	Susceptible to dehydrogenases	High (Ether is robust)
Chiral Stability	Prone to racemization (PLP enzymes)	Stable	Stable

Key Insight: The removal of the H-bond donor at the

-position prevents the formation of classic secondary structures (like

-sheets) when incorporated into a peptide chain, acting as a "structure breaker" similar to Proline but with the flexibility of Methionine.

Strategic Applications

A. Peptidomimetic "Cap" Synthesis

The primary utility of this building block is as an N-terminal "cap" or internal isostere. By replacing the N-terminus Methionine with the 2-methoxy acid, the resulting molecule becomes resistant to N-terminal degradation (aminopeptidases require a free amine).

B. Chiral Pool Synthesis of Sulfoxides

The thioether moiety is a "soft" nucleophile. This scaffold is an excellent precursor for generating chiral sulfoxides (via asymmetric oxidation) or sulfones, which are privileged structures in protease inhibitors.

C. Resolution of Chiral Amines

Due to the proximity of the methoxy group to the carboxylic acid, this molecule can serve as a resolving agent for chiral amines, forming diastereomeric amides that are separable by chromatography.

Experimental Protocols

Protocol 1: Enantiomeric Purity Analysis (QC)

Objective: Commercial sources of HMTBA derivatives are often racemic.^[1] This protocol establishes the Enantiomeric Excess (ee) of your starting material using chiral derivatization.

Materials:

- **2-Methoxy-4-(methylsulfanyl)butanoic acid** (Analyte)
- (S)-(-)-
-Methylbenzylamine (Chiral resolving agent/Probe)
- EDC
HCl, HOBt
- Dichloromethane (DCM)

Workflow:

- **Coupling:** Dissolve the acid (50 mg, 0.3 mmol) in DCM (2 mL). Add (S)-
-methylbenzylamine (1.1 eq), EDC
HCl (1.2 eq), and HOBt (1.2 eq).

- Reaction: Stir at Room Temperature (RT) for 2 hours.
- Workup: Wash with 1N HCl (remove unreacted amine) and sat. NaHCO₃ (remove unreacted acid). Dry organic layer over MgSO₄.
- Analysis: Inject the crude amide onto an achiral HPLC (C18 column) or GC-MS.
 - Principle: If the starting acid was racemic, you will see two distinct diastereomer peaks (S,S-amide and R,S-amide) with different retention times.
 - Calculation:



Note: If the material is racemic, use this same coupling reaction on a preparative scale to separate the diastereomers via flash chromatography, then hydrolyze (6N HCl, reflux) to recover the enantiopure acid.

Protocol 2: Activation and Coupling (Peptidomimetic Synthesis)

Objective: Incorporate the building block into a peptide backbone or drug scaffold without racemizing the

-center.

Mechanism: The

-methoxy group decreases the acidity of the

-proton compared to a ketone, but care must still be taken. We utilize a HATU-mediated coupling which is rapid and suppresses racemization.

Step-by-Step Procedure:

- Preparation:
 - Substrate: **2-Methoxy-4-(methylsulfanyl)butanoic acid** (1.0 eq).
 - Amine Partner: R-NH

(e.g., Amino acid ester or drug pharmacophore) (1.1 eq).
 - Coupling Agent: HATU (1.1 eq).
 - Base: DIPEA (Diisopropylethylamine) (3.0 eq).
 - Solvent: Anhydrous DMF (Concentration ~0.1 M).
- Activation:
 - Dissolve the acid in DMF under Nitrogen atmosphere.
 - Add DIPEA.
 - Add HATU. Stir for 5 minutes. The solution should turn slightly yellow.
- Coupling:
 - Add the Amine Partner.
 - Monitor by TLC/LC-MS. Reaction is usually complete within 1-3 hours at RT.
- Workup (Critical for Sulfur Compounds):
 - Dilute with Ethyl Acetate.
 - Wash 1: 5% LiCl solution (removes DMF).
 - Wash 2: 10% Citric Acid (removes basic impurities/HATU byproducts).
 - Wash 3: Brine.[\[2\]](#)

- Dry: Na

SO

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- Validation:
 - ¹H NMR should show the characteristic methoxy singlet at ~3.4 ppm and the triplet for the -proton at ~3.8-4.0 ppm.

Protocol 3: Chemoselective Oxidation to Sulfoxide

Objective: Create a chiral sulfoxide building block. The methoxy group directs the oxidation, often yielding diastereoselectivity.

Reagents:

- Sodium Periodate (NaIO₄) - Oxidant of choice to stop at Sulfoxide and avoid Sulfone.
- Solvent: Methanol/Water (1:1).

Procedure:

- Dissolve the 2-methoxy acid derivative (1 eq) in MeOH/Water.
- Cool to 0°C.
- Add NaIO₄ (1.05 eq) in portions.
- Stir at 0°C for 4 hours, then allow to warm to RT overnight.

- Quench: Add saturated Sodium Thiosulfate.
- Extract: Remove MeOH in vacuo, extract aqueous residue with DCM.
- Result: This yields the sulfoxide. Note that this creates a new chiral center at the sulfur. You will likely obtain a mixture of diastereomers (e.g., () and ()) which must be separated by HPLC.

Visualizations & Pathways

Figure 1: Metabolic Stability & Design Logic

This diagram illustrates why a researcher would choose the 2-Methoxy variant over standard Methionine or HMTBA.

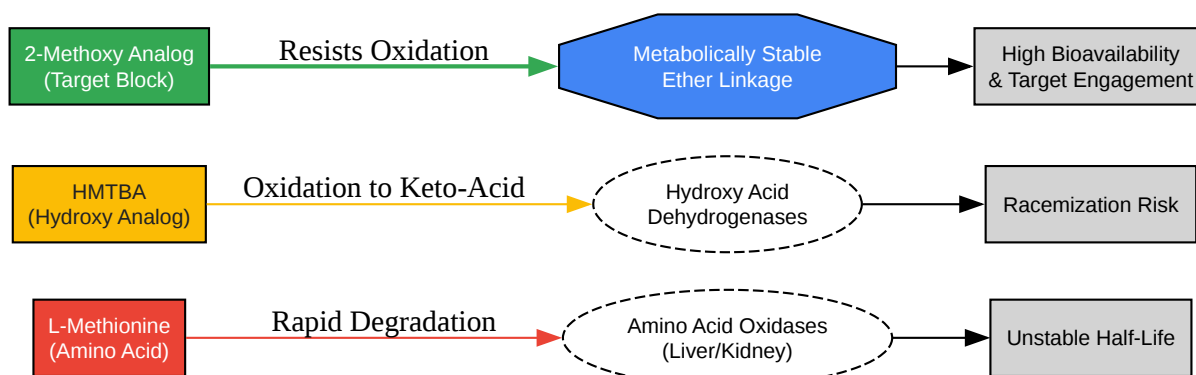


Figure 1: Comparative Metabolic Stability of Methionine Analogues

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Figure 2: Synthesis Decision Tree

A workflow for determining the correct processing of the chiral building block.



Figure 2: Decision Tree for Processing the Chiral Building Block

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References

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 - Context: Establishes the baseline metabolism of the hydroxy-analogue, justifying the stability of the methoxy-ether variant.
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 - Context: Verification of CAS 652968-10-0 and commercial availability.
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- Han, S., et al. (2019). Recent advances in the synthesis of chiral sulfoxides. Tetrahedron. Context: Methodologies for oxidizing thioethers (Protocol 3).

Disclaimer: This protocol is intended for research purposes only. All chemical handling should be performed in a fume hood with appropriate PPE.

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Sources

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